

Essential Safety and Logistical Information for Handling PU139

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Compound of Interest

Compound Name: PU139

Cat. No.: B1678330

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals handling **PU139**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent pan-histone acetyltransferase (HAT) inhibitor.

Personal Protective Equipment (PPE)

When handling **PU139**, a comprehensive approach to personal protection is mandatory to prevent skin contact, eye exposure, and inhalation.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tight-sealing safety goggles.	Protects against dust particles and splashes.
Hand Protection	Wear appropriate protective gloves.	Prevents direct skin contact with the compound.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. A lab coat is required.	Minimizes the risk of skin contact with PU139.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	Protects against inhalation of the powdered form of the compound.

Operational Plan: Safe Handling and Storage

Adherence to strict operational procedures is vital to maintain a safe laboratory environment when working with **PU139**.

Engineering Controls:

- Work in a well-ventilated area.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.

General Handling Procedures:

- Avoid the formation of dust.
- Do not get **PU139** in eyes, on skin, or on clothing.
- Handle in accordance with good industrial hygiene and safety practices.

Storage:

- Keep the container tightly closed.
- Store in a dry and well-ventilated place.
- For long-term storage, it is recommended to store the compound in a freezer to maintain product quality.
- Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Incompatible Materials:

- Strong oxidizing agents.

Disposal Plan

Proper disposal of **PU139** and any contaminated materials is critical to prevent environmental contamination and potential harm.

Disposal Procedures:

- Sweep up any spilled solid material and shovel it into suitable containers for disposal.
- Keep all waste in suitable, closed containers for disposal.
- Dispose of contents and container to an approved waste disposal plant.

Experimental Protocol: Preparation of a PU139 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **PU139** in DMSO.

Materials:

- **PU139** solid
- Dimethyl sulfoxide (DMSO)

- Vortex mixer
- Appropriate PPE (safety goggles, gloves, lab coat)
- Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or vials

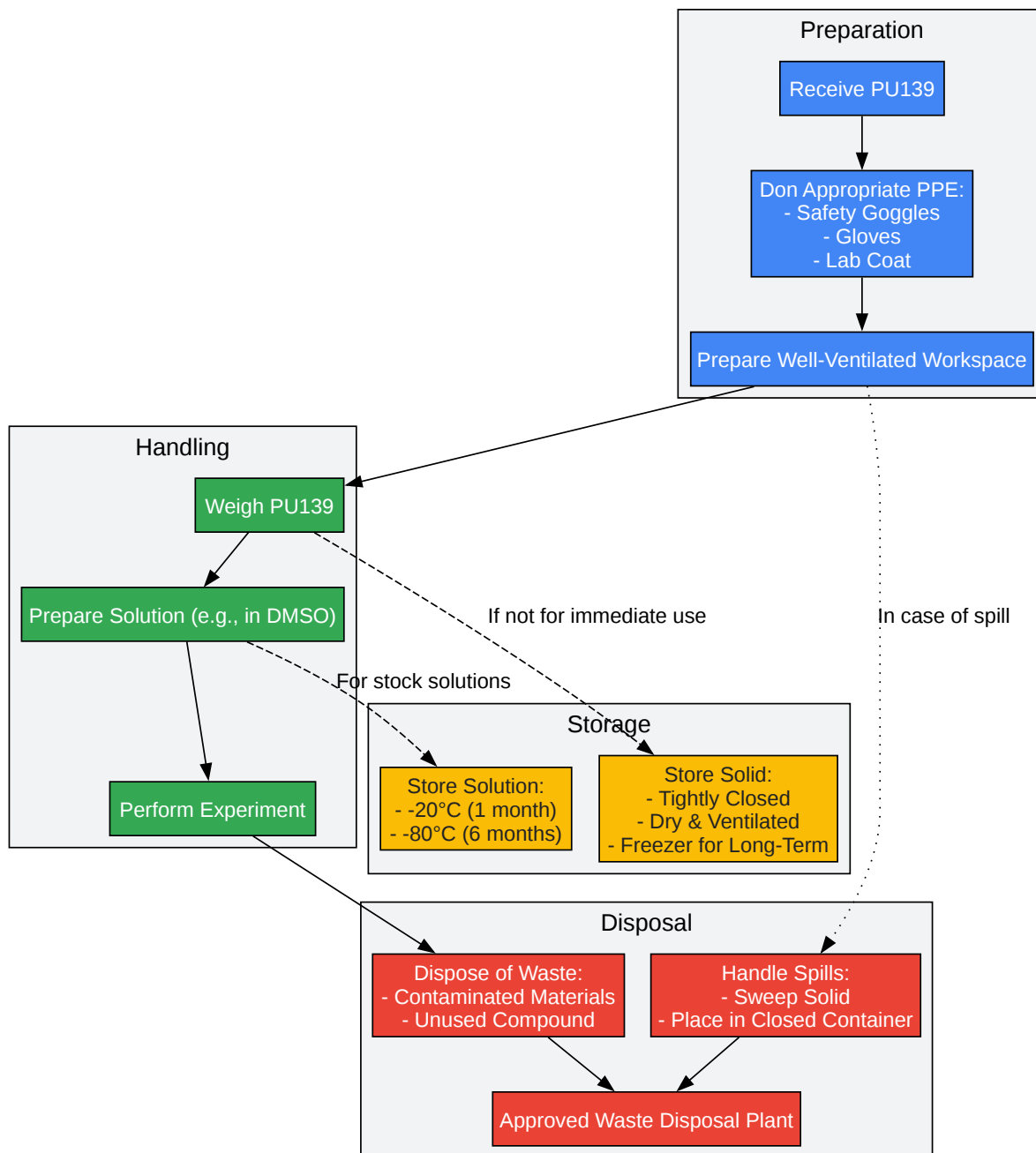
Procedure:

- Preparation: Don all required personal protective equipment. Ensure all work is performed in a chemical fume hood or a designated well-ventilated area.
- Weighing: Carefully weigh the desired amount of **PU139** solid.
- Dissolving: Add the appropriate volume of DMSO to the **PU139** solid to achieve a 10 mM concentration.
- Mixing: Vortex the solution until the **PU139** is completely dissolved. Gentle warming in a water bath can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C for up to one month or -80°C for up to six months.^[1]

Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety procedures for handling **PU139** from receipt to disposal.

PU139 Handling and Disposal Workflow

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References

- 1. lcp-shared.s3.amazonaws.com [lcp-shared.s3.amazonaws.com]
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